

An In-depth Technical Guide to the Physical and Chemical Properties of Isopropylcyclohexane

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Compound of Interest

Compound Name: Isopropylcyclohexane

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Introduction

Isopropylcyclohexane, also known as hexahydrocumene, is a cycloalkane with the chemical formula C_9H_{18} . It consists of a cyclohexane ring substituted with an isopropyl group. This colorless liquid is utilized as a solvent in various chemical processes and serves as an intermediate in organic synthesis. Its non-polar nature and relatively low viscosity make it a subject of interest in diverse research and industrial applications, including the formulation of certain products. This technical guide provides a comprehensive overview of the physical and chemical properties of **isopropylcyclohexane**, detailed experimental protocols for their determination, and an exploration of its synthesis and spectroscopic characteristics.

Physical Properties of Isopropylcyclohexane

The physical properties of **isopropylcyclohexane** are crucial for its handling, application, and in the design of processes where it is used. A summary of these properties is presented in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈	[1]
Molecular Weight	126.24 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Characteristic, aromatic	[2]

Thermal and Density Properties

Property	Value	Source(s)
Boiling Point	154-155 °C at 760 mmHg	[3][4]
Melting Point	-89.4 °C	[4]
Flash Point	35 °C (95 °F) - closed cup	[4]
Density	0.802 g/mL at 25 °C	[4]

Optical and Other Properties

Property	Value	Source(s)
Refractive Index (n ²⁰ /D)	1.441	[4]
Vapor Pressure	9.9 mmHg at 37.7 °C	[4]
Solubility in Water	Insoluble	[5]

Chemical Properties and Reactivity

Isopropylcyclohexane, as a saturated cycloalkane, is relatively inert under normal conditions. Its chemical reactivity is primarily characterized by combustion and free-radical substitution reactions.

- Combustion: Like other alkanes, **isopropylcyclohexane** undergoes complete combustion in the presence of sufficient oxygen to produce carbon dioxide and water, releasing a significant amount of energy.[6]

- Halogenation: In the presence of ultraviolet (UV) light or high temperatures, **isopropylcyclohexane** can react with halogens (e.g., chlorine, bromine) via a free-radical substitution mechanism, where hydrogen atoms on the cyclohexane ring or the isopropyl group are replaced by halogen atoms.^{[7][8]} The reaction typically leads to a mixture of mono- and poly-halogenated products.
- Oxidation: While resistant to oxidation under mild conditions, **isopropylcyclohexane** can be oxidized under more vigorous conditions using strong oxidizing agents.^{[9][10]} The oxidation can lead to the formation of alcohols, ketones, and eventually ring-opening products.
- Dehydrogenation: Catalytic dehydrogenation of **isopropylcyclohexane** at elevated temperatures can yield cumene (isopropylbenzene).^{[11][12][13][14]} This reversible reaction is an important industrial process.

Experimental Protocols

This section details the methodologies for determining the key physical properties of **isopropylcyclohexane**.

Determination of Boiling Point (Thiele Tube Method)

Objective: To determine the boiling point of **isopropylcyclohexane** using a small sample volume.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Mineral oil or other suitable heating bath fluid

- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side-arm.
- Add a small amount of **isopropylcyclohexane** (approximately 0.5 mL) to the small test tube.
- Place the capillary tube, with its open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the Thiele tube, with the thermometer bulb and sample positioned below the side-arm.
- Gently heat the side-arm of the Thiele tube.
- As the temperature rises, a slow stream of bubbles will emerge from the capillary tube. Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density (Pycnometer Method)

Objective: To accurately determine the density of **isopropylcyclohexane** at a specific temperature.

Apparatus:

- Pycnometer (a specific volume glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on the analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- Ensure the water level is at the mark on the capillary. Dry the outside of the pycnometer and weigh it (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **isopropylcyclohexane** and repeat step 3.
- Dry the outside and weigh the pycnometer filled with the sample (m_3).
- Calculate the density of **isopropylcyclohexane** using the following formula: $\text{Density_sample} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density_water}$ (where Density_water at the experimental temperature is a known value).

Determination of Refractive Index (Abbe Refractometer)

Objective: To measure the refractive index of **isopropylcyclohexane**.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Soft tissue paper
- Ethanol or acetone for cleaning

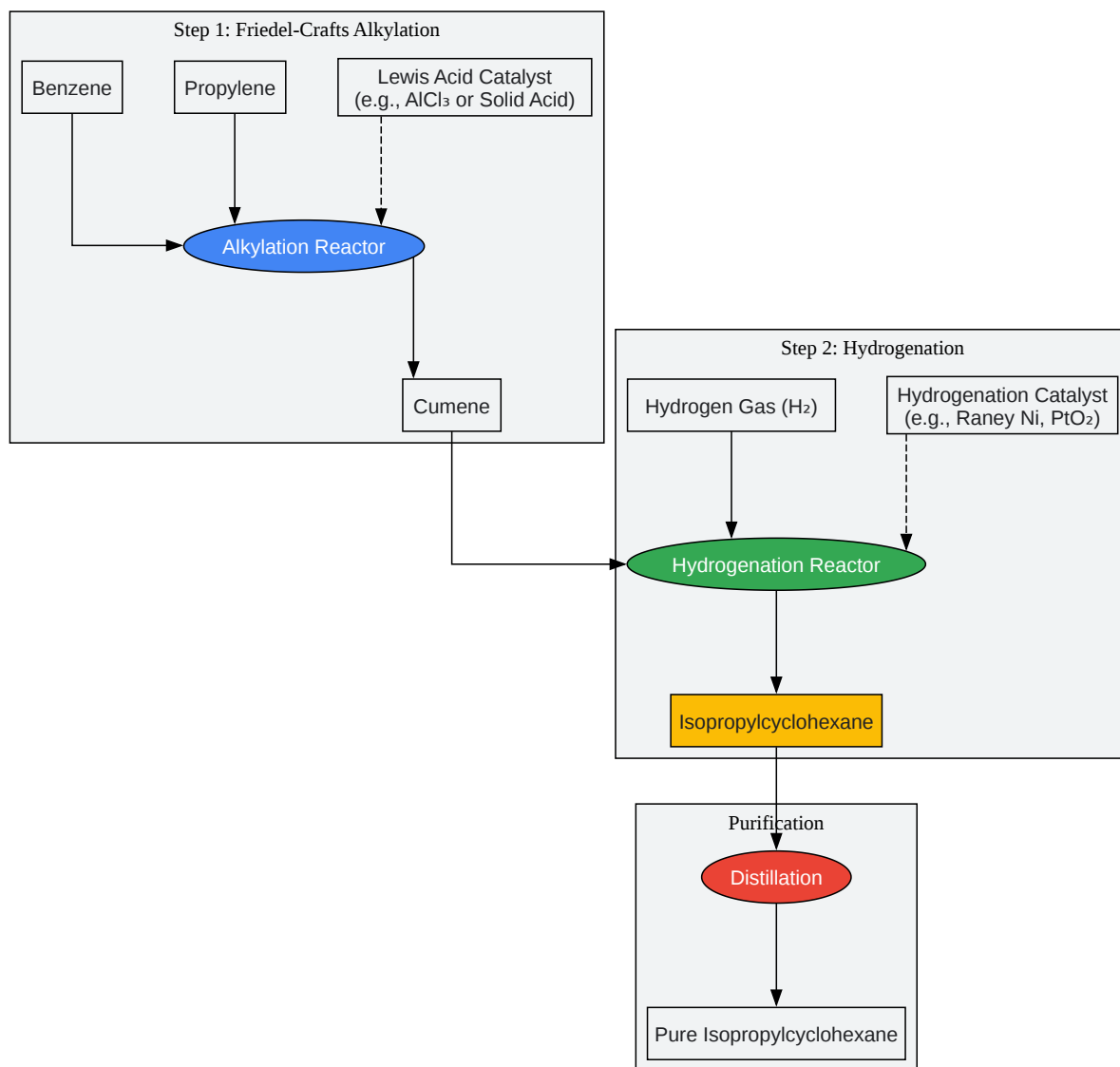
Procedure:

- Turn on the refractometer and the water circulator set to the desired temperature (e.g., 20 °C). Allow the instrument to equilibrate.
- Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with a soft tissue moistened with ethanol or acetone. Allow the prisms to dry completely.
- Place a few drops of **isopropylcyclohexane** onto the surface of the refracting prism using a clean dropper.
- Close the prism assembly securely.
- Look through the eyepiece and adjust the light source and mirror to obtain maximum illumination.
- Rotate the coarse adjustment knob until the light and dark fields appear in the field of view.
- Adjust the fine adjustment knob to bring the dividing line between the light and dark fields into sharp focus.
- If a colored band is visible at the dividing line, turn the dispersion correction knob until the line is sharp and achromatic.
- Align the dividing line exactly with the crosshairs in the eyepiece.
- Read the refractive index value from the scale.

Synthesis of Isopropylcyclohexane

A common and effective method for the synthesis of **isopropylcyclohexane** is the catalytic hydrogenation of cumene (isopropylbenzene). This process involves the addition of hydrogen across the aromatic ring of cumene in the presence of a suitable catalyst.

Experimental Workflow: Synthesis of Isopropylcyclohexane



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